

An In-depth Technical Guide to 3-Hydroxy-2-methyl-5-nitrobenzoic Acid

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Compound of Interest

Compound Name: *3-Hydroxy-2-methyl-5-nitrobenzoic acid*

Cat. No.: *B13931435*

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An Important Note on Chemical Identification: As of the compilation of this guide, a specific Chemical Abstracts Service (CAS) number for the isomer **3-Hydroxy-2-methyl-5-nitrobenzoic acid** has not been definitively assigned in publicly accessible databases. This guide is therefore predicated on the synthesis of this compound from its logical precursor, 3-Hydroxy-2-methylbenzoic acid (CAS: 603-80-5). All subsequent data on properties, applications, and safety are based on established principles of organic chemistry and data from structurally similar compounds.

Introduction and Strategic Importance

3-Hydroxy-2-methyl-5-nitrobenzoic acid is a polysubstituted aromatic carboxylic acid of significant interest to researchers in medicinal chemistry and materials science. Its molecular architecture, featuring a hydroxyl, a methyl, and a nitro group, presents a versatile platform for the synthesis of a diverse range of complex organic molecules. The interplay of these functional groups—the electron-donating methyl group and the electron-withdrawing nitro and carboxylic acid groups—creates a unique electronic and steric environment that can be exploited for various synthetic transformations. This guide provides a comprehensive overview

of the synthesis, predicted properties, and potential applications of this compound, offering valuable insights for professionals in drug discovery and development.

Synthesis of 3-Hydroxy-2-methyl-5-nitrobenzoic Acid

The most direct and logical synthetic route to **3-Hydroxy-2-methyl-5-nitrobenzoic acid** is the electrophilic nitration of its precursor, 3-Hydroxy-2-methylbenzoic acid.[1][2]

Synthesis of the Precursor: 3-Hydroxy-2-methylbenzoic Acid

Several methods for the synthesis of 3-Hydroxy-2-methylbenzoic acid have been reported. One common approach involves the diazotization of 3-amino-2-methylbenzoic acid, followed by hydrolysis of the diazonium salt.[3]

Nitration of 3-Hydroxy-2-methylbenzoic Acid

The introduction of a nitro group onto the aromatic ring of 3-Hydroxy-2-methylbenzoic acid can be achieved using a variety of nitrating agents. A standard and effective method involves the use of a mixture of concentrated nitric acid and sulfuric acid.

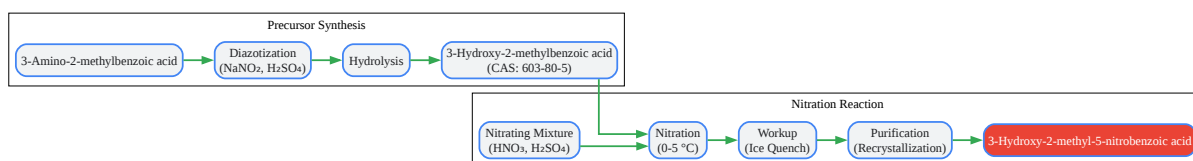
Experimental Protocol: Nitration of 3-Hydroxy-2-methylbenzoic Acid

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve 3-Hydroxy-2-methylbenzoic acid in a suitable solvent, such as concentrated sulfuric acid, and cool the mixture to 0-5 °C in an ice bath.
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully and slowly add concentrated nitric acid to an equal volume of concentrated sulfuric acid, while keeping the mixture cool in an ice bath.
- **Addition of Nitrating Agent:** Add the nitrating mixture dropwise to the solution of 3-Hydroxy-2-methylbenzoic acid, ensuring the reaction temperature does not exceed 10 °C.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the reaction mixture slowly over crushed ice. The precipitate, **3-Hydroxy-2-methyl-5-nitrobenzoic acid**, can then be collected by vacuum filtration.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol-water.

Causality of Experimental Choices:

- **Low Temperature:** The nitration reaction is highly exothermic. Maintaining a low temperature is crucial to prevent over-nitration and the formation of unwanted byproducts.
- **Sulfuric Acid:** Sulfuric acid acts as a catalyst, protonating the nitric acid to form the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species.
- **Order of Addition:** Adding the nitrating agent dropwise allows for better control of the reaction temperature and minimizes the risk of runaway reactions.



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Caption: Synthetic pathway for **3-Hydroxy-2-methyl-5-nitrobenzoic acid**.

Physicochemical Properties

While experimental data for **3-Hydroxy-2-methyl-5-nitrobenzoic acid** is not readily available, its physicochemical properties can be predicted based on the properties of structurally similar

compounds.

Property	Predicted Value	Justification
Molecular Formula	C ₈ H ₇ NO ₅	Based on the molecular structure.
Molecular Weight	197.15 g/mol	Calculated from the molecular formula.
Appearance	Pale yellow to off-white crystalline solid	Typical appearance of nitroaromatic compounds.
Melting Point	180-200 °C	Similar to other nitrated hydroxybenzoic acids.[4]
Solubility	Sparingly soluble in water, soluble in polar organic solvents (e.g., ethanol, acetone).	The presence of polar functional groups (hydroxyl, carboxyl, nitro) suggests some water solubility, while the aromatic ring provides solubility in organic solvents.
pKa	~3-4 (carboxylic acid), ~8-9 (hydroxyl)	The electron-withdrawing nitro group will increase the acidity of both the carboxylic acid and the hydroxyl group compared to the parent compound.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the comprehensive characterization of synthesized **3-Hydroxy-2-methyl-5-nitrobenzoic acid**.

Spectroscopic Methods

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Will provide information on the number and chemical environment of the protons on the aromatic ring and the methyl group.

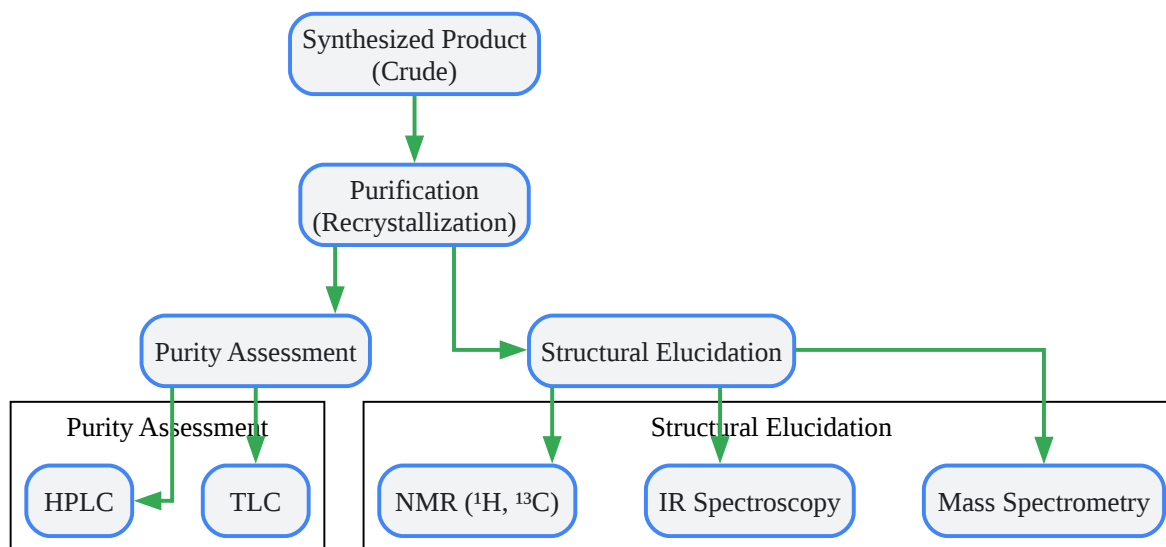
- ^{13}C NMR: Will show the number of distinct carbon environments in the molecule.
- Infrared (IR) Spectroscopy: Will confirm the presence of key functional groups, including the O-H stretch of the carboxylic acid and hydroxyl group, the C=O stretch of the carbonyl group, and the characteristic N-O stretches of the nitro group.
- Mass Spectrometry (MS): Will determine the molecular weight of the compound and can provide information about its fragmentation pattern.

Chromatographic Methods

- High-Performance Liquid Chromatography (HPLC): A robust method for assessing the purity of the compound and for separating it from any unreacted starting material or isomeric byproducts.[5]
- Thin Layer Chromatography (TLC): A quick and convenient method for monitoring the progress of the synthesis and for preliminary purity assessment.

Experimental Protocol: Purity Assessment by HPLC

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column is typically suitable for the separation of aromatic carboxylic acids.
- Mobile Phase: A gradient of an acidified aqueous phase (e.g., 0.1% trifluoroacetic acid in water) and an organic modifier (e.g., acetonitrile or methanol).[6]
- Detection: UV detection at a wavelength where the analyte exhibits strong absorbance (typically around 254 nm for aromatic compounds).
- Sample Preparation: Dissolve a small amount of the purified product in the mobile phase.
- Analysis: Inject the sample onto the HPLC system and analyze the resulting chromatogram for the presence of impurities.



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Caption: Analytical workflow for the characterization of **3-Hydroxy-2-methyl-5-nitrobenzoic acid**.

Potential Applications

While specific applications for **3-Hydroxy-2-methyl-5-nitrobenzoic acid** are not yet extensively documented, its structural motifs suggest potential utility in several areas of drug discovery and development:

- **Intermediate for Novel Therapeutics:** The presence of multiple functional groups allows for a variety of chemical modifications, making it a valuable building block for the synthesis of more complex molecules with potential therapeutic activity.
- **Fragment-Based Drug Discovery:** As a small, functionalized molecule, it could serve as a fragment for screening against various biological targets.
- **Development of Anti-inflammatory Agents:** The parent compound, salicylic acid, and its derivatives are well-known for their anti-inflammatory properties. The introduction of methyl

and nitro groups could modulate this activity.[7]

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **3-Hydroxy-2-methyl-5-nitrobenzoic acid**. While a specific safety data sheet (SDS) is not available, the following guidelines are based on the known hazards of similar nitroaromatic compounds.[8][9][10][11]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- **Ventilation:** Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust or vapors.
- **Handling:** Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

General Hazard Classifications for Structurally Similar Compounds:

- **Acute Toxicity (Oral):** May be harmful if swallowed.[12][13]
- **Skin Irritation:** May cause skin irritation.[4][14]
- **Eye Irritation:** May cause serious eye irritation.[14]
- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation.[4]

Conclusion

3-Hydroxy-2-methyl-5-nitrobenzoic acid represents a promising, yet underexplored, chemical entity with potential applications in various fields of chemical and pharmaceutical research. This guide provides a foundational understanding of its synthesis, predicted

properties, and analytical characterization. Further research into this and related compounds is warranted to fully elucidate their chemical and biological potential.

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